

Application Note: Precision Preparation and Handling of OXA-06 Dihydrochloride Stock Solutions

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Compound of Interest

Compound Name: OXA-06 Dihydrochloride

CAS No.: 944955-32-2

Cat. No.: B609794

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Executive Summary

OXA-06 Dihydrochloride (OXA-06 2HCl) is a high-potency, ATP-competitive inhibitor of Rho-associated protein kinase (ROCK), exhibiting an IC₅₀ of ~10 nM. It is a critical tool for dissecting cytoskeletal mechanics, specifically in the context of non-small cell lung cancer (NSCLC) metastasis and stem cell differentiation.

This guide addresses a common failure mode in ROCK inhibitor research: improper solubilization leading to micro-precipitation and inconsistent IC₅₀ data. While the "Dihydrochloride" designation suggests ionic character, the lipophilic core of OXA-06 renders it sparingly soluble in neutral aqueous buffers. This protocol establishes a DMSO-based solvation strategy that ensures compound stability and bioavailability.

Physicochemical Profile & Solubility Logic

Before uncapping the vial, the researcher must internalize the physical constraints of the molecule. The dihydrochloride salt form improves shelf-stability but does not guarantee

immediate water solubility at high concentrations.

Table 1: Critical Compound Properties

Property	Specification
Compound Name	OXA-06 Dihydrochloride
CAS Number	1825455-91-1 (HCl salt)
Molecular Weight	404.31 g/mol
Target	ROCK1 / ROCK2 (IC50 ~10 nM)
Appearance	White to off-white solid powder
Primary Solvent (Stock)	DMSO (Dimethyl Sulfoxide)
Solubility Limit (DMSO)	~40 mg/mL (~100 mM)
Solubility (Water)	Poor (Soluble only at very low pH or low conc.)
Storage (Solid)	-20°C (Desiccated)
Storage (Solution)	-80°C (Avoid freeze-thaw)

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Scientific Insight: The hydrochloride counter-ions are prone to dissociation in aqueous media. If dissolved directly in water or PBS at neutral pH, the free base form of OXA-06 may crash out of solution, creating invisible micro-aggregates that skew concentration-response curves. Always dissolve in anhydrous DMSO first.

Protocol: Preparation of 10 mM Master Stock Solution

This protocol assumes a standard 10 mg vial size. Adjust volumes proportionally for 5 mg or 50 mg vials using the formula:

Materials Required[1][2][3][4][5][6][7][8][9][10]

- OXA-06 Dihydrochloride (10 mg vial)
- Anhydrous DMSO (Sigma-Aldrich or equivalent, ≥99.9%, cell culture grade)
- Vortex mixer
- Amber glass vials or opaque polypropylene microcentrifuge tubes (to protect from light)

Step-by-Step Methodology

1. Equilibration: Remove the product vial from the -20°C freezer and allow it to equilibrate to room temperature (approx. 15–20 mins) inside a desiccator.

- Why? Opening a cold vial introduces condensation (water), which hydrolyzes the salt and degrades the compound over time.

2. Calculation Verification: To achieve a 10 mM concentration with 10 mg of material (MW: 404.31):

3. Solubilization:

- Add 2.47 mL of anhydrous DMSO directly to the vial (or transfer solid to a larger tube if necessary).
- Vortex vigorously for 30–60 seconds.
- Visual Check: Hold the vial up to a light source. The solution must be completely clear. If particulate matter remains, sonicate in a water bath at 37°C for 5 minutes.

4. Aliquoting (The "Single-Use" Rule): ROCK inhibitors are sensitive to repeated freeze-thaw cycles.[1]

- Divide the Master Stock into 50 µL or 100 µL aliquots in sterile, light-protective tubes.
- Label clearly: "OXA-06 10mM [Date]".

5. Storage:

- Store aliquots at -80°C. Stable for 6 months.
- Store at -20°C only if used within 1 month.[1][2]

Protocol: Working Solutions (In Vitro & In Vivo)

A. In Vitro (Cell Culture)

Target Concentration: 10 nM – 10 µM. Vehicle Limit: Keep final DMSO concentration < 0.1% to avoid solvent toxicity.

- Thaw one aliquot of 10 mM stock.
- Intermediate Dilution: Prepare a 100 µM working solution by diluting 10 µL of Stock into 990 µL of culture medium (or PBS).
 - Note: Add the stock dropwise to the medium while vortexing to prevent precipitation shock.
- Final Treatment: Add the calculated volume of Intermediate Dilution to cell culture wells.

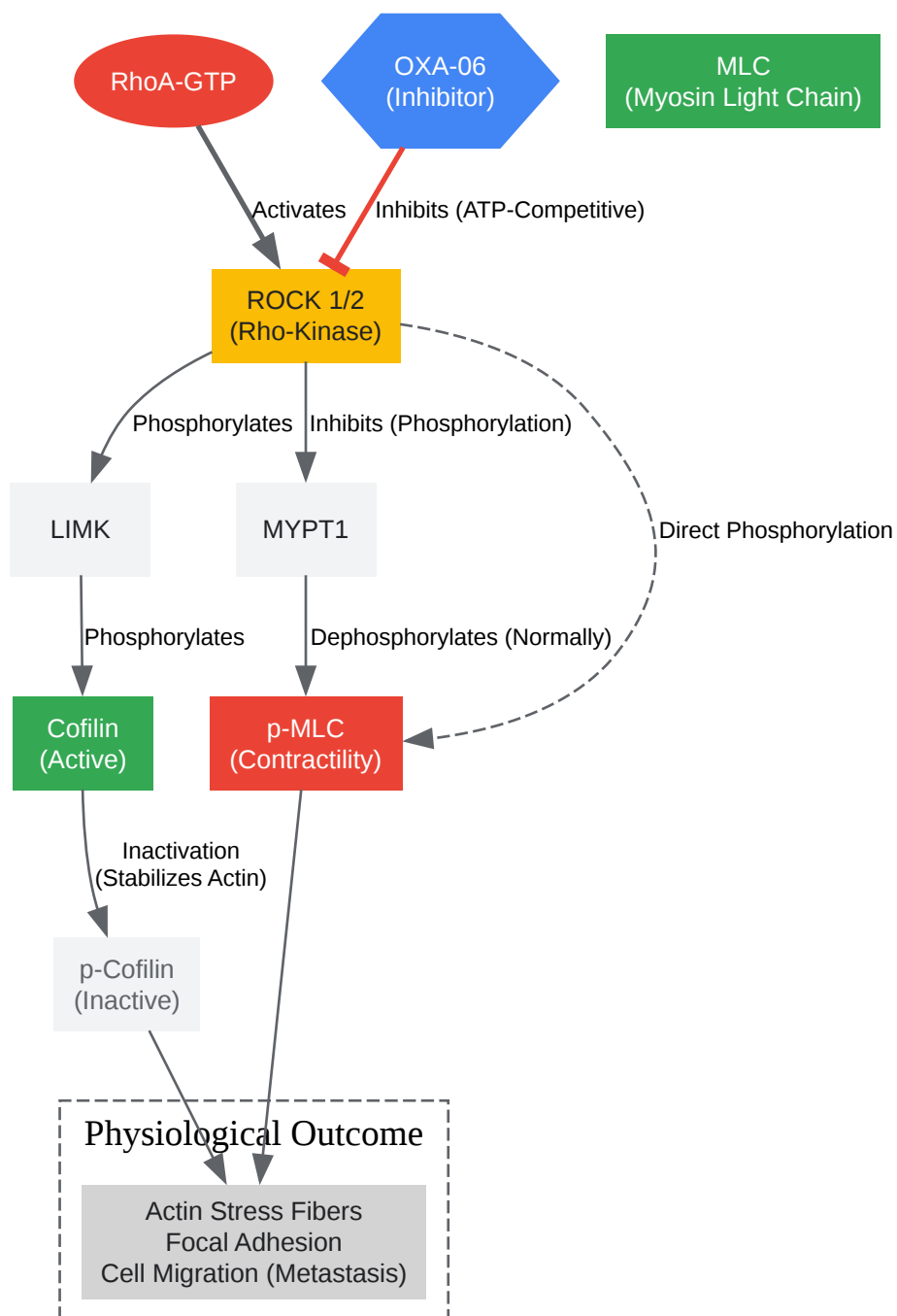
B. In Vivo Formulation (IP/Oral)

For animal studies, DMSO alone is too toxic. Use a co-solvent system.[2] Recommended Formulation: 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline.[2]

- Dissolve OXA-06 in DMSO (10% of final volume).
- Add PEG300 (40% of final volume); vortex.
- Add Tween-80 (5% of final volume); vortex.
- Add Saline (45% of final volume) last.
 - Why? Adding saline too early causes the hydrophobic compound to crash out. The PEG/Tween "shield" maintains solubility.

Mechanistic Context: ROCK Signaling Pathway

Understanding where OXA-06 acts ensures you are measuring the correct downstream markers (e.g., p-Cofilin or p-MYPT1) to validate your stock solution's biological activity.



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Figure 1: Mechanism of Action for OXA-06. The compound inhibits ROCK-mediated phosphorylation of MYPT1 and LIMK, thereby preventing actin stress fiber formation and cell

migration.

Quality Control & Troubleshooting

Observation	Probable Cause	Corrective Action
Precipitate upon thawing	DMSO is hygroscopic and absorbed water.	Warm to 37°C and vortex. If solids persist, discard (concentration is now unknown).
Cytotoxicity in controls	High DMSO concentration (>0.1%).	Optimize dilution. Ensure the "Vehicle Control" contains the exact same % DMSO as the drug well.
Loss of potency	Hydrolysis due to aqueous storage.	Never store OXA-06 in water/PBS/Media. Make fresh dilutions from DMSO stock daily.

References

- Smythe, E., et al. (2012). ROCK1 and ROCK2 are required for non-small cell lung cancer anchorage-independent growth and invasion. *Cancer Research*, 72(20), 5338-5347.[2] (Primary literature establishing the 10 nM IC50).

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Sources

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- 2. [OXA-06 hydrochloride | TGF-β Receptor | 1825455-91-1 | Invivochem](#) [[invivochem.com](https://www.invivochem.com)]

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